

Technical Guide: D-Iditol Solubility Profiling & Physicochemical Characterization

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Compound of Interest

Compound Name: *D-Iditol*
CAS No.: 50-70-4
Cat. No.: B1682158

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Executive Summary

D-Iditol (CAS: 25878-23-3) is a rare hexitol, a stereoisomer of sorbitol and mannitol, primarily utilized in metabolic research (galactokinase deficiency studies) and as a chiral building block. Unlike its commercially ubiquitous isomers, **D-Iditol** lacks an extensive public solubility dataset.

This guide synthesizes available physicochemical data to establish a predictive solubility profile. It contrasts **D-Iditol** with Sorbitol and Mannitol to demonstrate how its low melting point (

) drives a high-solubility, high-hygroscopicity phenotype similar to, or exceeding, that of sorbitol. Furthermore, it provides validated experimental protocols for researchers to generate precise solubility curves in-house.

Physicochemical Determinants of Solubility

The solubility of sugar alcohols (polyols) is thermodynamically governed by their crystal lattice energy. A lower melting point generally indicates a lower energy barrier to solvation.

The Hexitol Isomer Comparison

D-Iditol exhibits a significantly lower melting point than its isomers. This thermal property is the primary predictor of its solubility behavior.

Property	D-Mannitol	D-Sorbitol	D-Iditol	Impact on Solubility
CAS Number	69-65-8	50-70-4	25878-23-3	-
Melting Point ()	~166°C	~95°C	~73-76°C	Lower Higher Solubility
Hygroscopicity	Non-hygroscopic	Hygroscopic	Highly Hygroscopic	Promotes deliquescence
Crystal Stability	High (Stable -form)	Moderate (-form stable)	Low	Difficult to crystallize from water
Aqueous Solubility (25°C)	~216 mg/mL	~2350 mg/mL	>2000 mg/mL (Est.)	Iditol behaves like Sorbitol

Key Insight: **D-Iditol**'s melting point is nearly 90°C lower than Mannitol's. Thermodynamically, this suggests **D-Iditol** does not form a tightly packed crystal lattice, facilitating rapid solvent ingress and high saturation concentrations.

Solubility Profile

Aqueous Solubility[1]

- Status: Highly Soluble.
- Behavior: **D-Iditol** readily forms supersaturated syrups. Due to its high hygroscopicity, it can absorb atmospheric moisture until it dissolves (deliquescence).
- Temperature Dependence: Solubility increases exponentially with temperature.[1] Given its of ~76°C, **D-Iditol** will exist as a molten liquid (miscible with water) at temperatures approaching 70°C, meaning the "solubility limit" effectively disappears near this point.

Organic Solvent Solubility

- Ethanol/Methanol: Slightly soluble to Insoluble.

- Like other hexitols, **D-Iditol** has poor solubility in cold absolute alcohols.
- Process Note: This property is exploited in purification.[2] **D-Iditol** is often crystallized from hot methanol or ethanol/water mixtures because it is too soluble in pure water to crystallize effectively.
- DMSO/DMF: Soluble.
 - Useful for derivatization reactions or NMR analysis.

Thermodynamic Modeling (Ideal Solubility)

For researchers needing a theoretical baseline, the solubility (

) can be estimated using the Ideal Solubility Equation (assuming

):

- : 349.15 K (76°C)
- : Estimated at ~30-50 kJ/mol (typical for lower melting hexitols).
- Implication: As

approaches

, the term

approaches zero, and

approaches 1 (100% purity/miscibility).

Experimental Protocols

Since specific solubility curves for **D-Iditol** are rare in literature, the following self-validating protocols are recommended for generating precise data.

Protocol A: Gravimetric Solubility Determination (Shake-Flask)

Objective: Determine equilibrium solubility at a specific temperature (e.g., 25°C).

Reagents:

- **D-Iditol** (>98% purity).
- Solvent (HPLC grade Water, Ethanol, etc.).
- 0.22

m Syringe Filter.

Workflow:

- Saturation: Add excess **D-Iditol** to 5 mL of solvent in a glass vial.
- Equilibration: Agitate at fixed temperature () for 24-48 hours.
 - Validation: Ensure solid phase is always present. If all solid dissolves, add more.
- Filtration: Stop agitation. Allow settling for 1 hour. Filter supernatant using a pre-warmed syringe filter (to prevent precipitation during cooling).
- Quantification:
 - Method 1 (Dry Weight): Evaporate a known volume of filtrate to dryness in a vacuum oven. Weigh the residue.
 - Method 2 (HPLC): Dilute filtrate and analyze via HPLC-RI (Refractive Index).

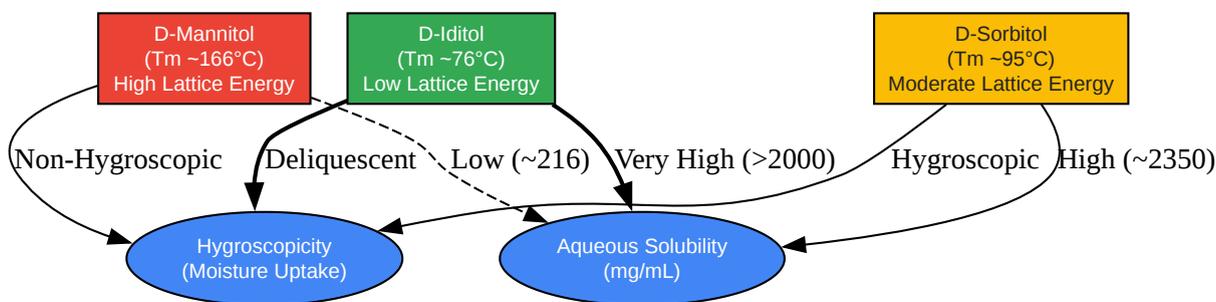
Protocol B: HPLC-RI Quantification Method

System: HPLC with Refractive Index Detector (RID). Column: Carbohydrate/Polyol specific (e.g., Bio-Rad Aminex HPX-87C or Sugar-PAK). Mobile Phase: Water (isocratic) or Ca-EDTA solution (depending on column). Temperature: 80-85°C (improves peak resolution and lowers viscosity). Flow Rate: 0.6 mL/min. Retention Time: **D-Iditol** will elute distinct from Sorbitol and Mannitol (typically Iditol < Sorbitol < Mannitol on cation exchange resins).

Visualizations

Hexitol Solubility Logic

This diagram illustrates the inverse relationship between melting point and aqueous solubility among hexitol isomers.

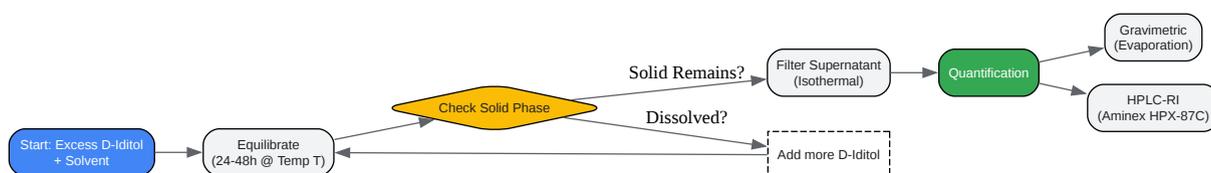


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Caption: Comparative physicochemical profile of hexitol isomers. **D-Iditol's** low melting point correlates with superior solubility and hygroscopicity.

Experimental Workflow for Solubility Measurement

A self-validating workflow for generating missing solubility data.



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Caption: Step-by-step workflow for determining equilibrium solubility, ensuring saturation is maintained (Check Solid Phase).

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